2'-Hydroxy-5'-methylpropiophenone: A Strategic Intermediate for Advanced Synthesis

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Compound of Interest

Compound Name:	*2'-Hydroxy-5'-methylpropiophenone*
CAS No.:	*938-45-4*
Cat. No.:	*B1329374*

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Abstract: **2'-Hydroxy-5'-methylpropiophenone** is a substituted hydroxyaryl ketone that serves as a highly valuable and versatile chemical intermediate. Its unique arrangement of a hydroxyl group, a ketone moiety, and a substituted aromatic ring provides multiple reactive sites, making it a strategic precursor for the synthesis of complex molecules, particularly within the pharmaceutical and fine chemical industries. This guide provides a comprehensive technical overview of its chemical properties, a detailed methodology for its synthesis via the Fries rearrangement, and an exploration of its reactivity and potential applications in drug development. By explaining the causality behind experimental choices and grounding protocols in established chemical principles, this document serves as a practical resource for scientists leveraging this intermediate in their research.

Core Concepts: Introduction to 2'-Hydroxy-5'-methylpropiophenone

Overview and Significance

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2'-Hydroxy-5'-methylpropiophenone (CAS No. 938-45-4), also known as 2-Propionyl-p-cresol, is an aromatic ketone characterized by a propiophenone backbone with hydroxyl and methyl substitutions on the phenyl ring.[1][2] The strategic placement of these functional groups—an ortho-hydroxyl group to the acyl chain and a para-methyl group—creates a unique electronic and steric environment. This structure is not merely a stable compound but a carefully orchestrated platform for subsequent chemical transformations.

The hydroxyl group can act as a nucleophile, a directing group in electrophilic aromatic substitution, or a site for derivatization to modulate solubility and biological activity. The ketone functionality provides a reactive carbonyl center for condensation reactions, reductions, or the formation of heterocyclic structures. This inherent reactivity makes **2'-Hydroxy-5'-methylpropiophenone** a key building block for constructing more elaborate molecular architectures, such as Schiff bases and other scaffolds relevant to medicinal chemistry.[3]

Physicochemical and Structural Properties

The physical and chemical properties of a starting material are critical for reaction planning, including solvent selection, temperature control, and purification strategies. The key properties of **2'-Hydroxy-5'-methylpropiophenone** are summarized below.

Property	Value	Source
CAS Number	938-45-4	[4]
Molecular Formula	$C_{10}H_{12}O_2$	[4]
Molecular Weight	164.20 g/mol	[4]
Appearance	Light yellow to orange clear liquid	[1]
Density	1.070 g/mL at 25 °C	[4]
Refractive Index	n20/D 1.545	[4]
Boiling Point	Not specified	-
Melting Point	2 °C	
Flash Point	>110 °C (>230 °F) - closed cup	[4]

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Synthesis Pathway: The Fries Rearrangement

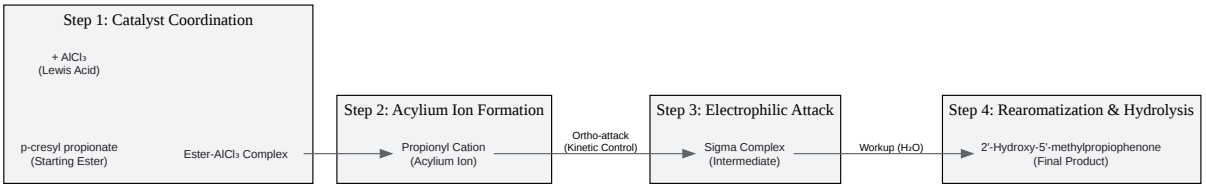
Mechanistic Insight: Why the Fries Rearrangement?

The Fries rearrangement is a powerful and atom-economical method for synthesizing hydroxyaryl ketones from phenolic esters. The reaction is typically catalyzed by a Lewis acid, such as aluminum chloride ($AlCl_3$), which coordinates to the carbonyl oxygen of the ester. This coordination weakens the ester linkage, facilitating the generation of an acylium ion intermediate. The acylium ion then acts as an electrophile, attacking the activated aromatic ring to form a new carbon-carbon bond.

The choice of reaction conditions, particularly temperature, is critical for directing the regioselectivity of the acylation.

- Low Temperatures: Favor the formation of the para-isomer, as this is the thermodynamically more stable product.
- High Temperatures: Tend to yield the ortho-isomer, which is often the kinetically favored product due to the potential for chelation with the catalyst.

For the synthesis of **2'-Hydroxy-5'-methylpropiophenone**, where the acyl group is ortho to the hydroxyl group, moderately elevated temperatures are typically employed.



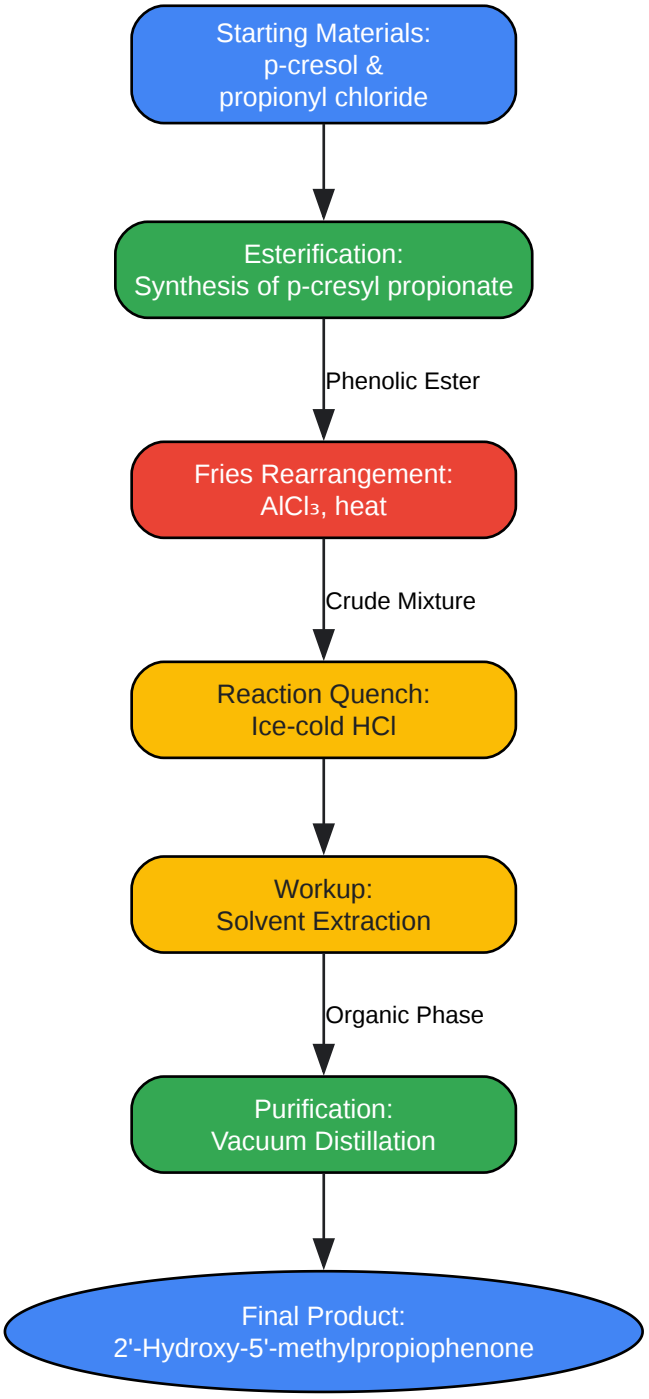
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Caption: Key mechanistic steps of the Fries Rearrangement.

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Proposed Synthetic Workflow

The overall workflow for synthesizing and purifying **2'-Hydroxy-5'-methylpropiophenone** involves three main phases: preparation of the starting ester, execution of the Fries rearrangement, and finally, purification of the crude product. Each phase is designed to maximize yield and purity.



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Caption: Workflow for the synthesis of **2'-Hydroxy-5'-methylpropiophenone**.

Detailed Experimental Protocol

This protocol describes the synthesis starting from the commercially available ester, p-cresyl propionate.

Objective: To synthesize **2'-Hydroxy-5'-methylpropiophenone** via Lewis acid-catalyzed Fries Rearrangement.

Materials:

- p-cresyl propionate
- Aluminum chloride ($AlCl_3$), anhydrous
- Dichloromethane (DCM), anhydrous
- Hydrochloric acid (HCl), concentrated
- Sodium bicarbonate ($NaHCO_3$), saturated solution
- Sodium sulfate (Na_2SO_4), anhydrous
- Deionized water
- Ice

Protocol:

- Reaction Setup: In a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, reflux condenser, and nitrogen inlet, add anhydrous dichloromethane (DCM).
  - Causality: Anhydrous conditions are crucial as $AlCl_3$ reacts violently with water, which would deactivate the catalyst and reduce the yield.

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- Catalyst Addition: Cool the flask to 0 °C in an ice bath. Slowly add anhydrous aluminum chloride ($AlCl_3$) (1.2 equivalents) in portions to the DCM.
    - Causality: The portion-wise addition at low temperature safely manages the exothermic dissolution of $AlCl_3$.
- Substrate Addition: Once the catalyst is fully suspended, add p-cresyl propionate (1.0 equivalent) dropwise via an addition funnel over 20-30 minutes, maintaining the temperature at 0 °C.
    - Causality: A slow addition prevents a rapid, uncontrolled reaction and potential side-product formation.
- Reaction: After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Then, heat the reaction to reflux (approx. 40 °C for DCM) and maintain for 2-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
    - Causality: Refluxing provides the necessary activation energy for the rearrangement. Higher temperatures favor the desired ortho-product.
- Quenching: Once the reaction is complete, cool the flask back to 0 °C and very slowly pour the reaction mixture into a beaker containing a mixture of crushed ice and concentrated HCl.
    - Causality: This step hydrolyzes the aluminum-phenoxide complex formed during the reaction and neutralizes any remaining $AlCl_3$. The process is highly exothermic and must be done cautiously.
- Extraction: Transfer the quenched mixture to a separatory funnel. Separate the organic layer. Wash the organic layer sequentially with deionized water and then a saturated sodium bicarbonate solution to remove any remaining acid.
    - Causality: The aqueous washes remove water-soluble impurities and byproducts. The bicarbonate wash ensures all acidic components are neutralized.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent using a rotary evaporator.

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- Purification: Purify the resulting crude oil via vacuum distillation to yield the final product as a clear, light-yellow liquid.

Characterization and Spectroscopic Analysis

Confirming the identity and purity of the synthesized compound is a critical, self-validating step. While specific spectra are proprietary, the expected spectroscopic data can be reliably predicted based on the molecule's structure.

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Technique	Predicted Chemical Shift / Absorption Band	Rationale for Prediction
^{1}H NMR	δ ~1.1-1.2 ppm (triplet, 3H)	Propiophenone -CH_2CH_3 protons.
δ ~2.3 ppm (singlet, 3H)	Aromatic ring -CH_3 protons.	
δ ~2.9-3.0 ppm (quartet, 2H)	Propiophenone -CH_2CH_3 protons, adjacent to carbonyl.	
δ ~6.8-7.5 ppm (multiplet, 3H)	Aromatic protons.	
δ ~12.0 ppm (singlet, 1H)	Phenolic -OH proton, strongly deshielded by intramolecular H-bonding with the ortho-carbonyl.	
^{13}C NMR	δ ~8-10 ppm	Propiophenone -CH_2CH_3 carbon.
δ ~20-22 ppm	Aromatic ring -CH_3 carbon.	
δ ~35-37 ppm	Propiophenone -CH_2CH_3 carbon.	
δ ~115-135 ppm	Aromatic carbons.	
δ ~160-165 ppm	Aromatic carbon attached to the hydroxyl group.	
δ ~205-210 ppm	Carbonyl (C=O) carbon.	
FT-IR	~1640-1660 cm^{-1} (strong)	C=O stretch (ketone), frequency lowered by conjugation and H-bonding.
~2800-3200 cm^{-1} (broad)	O-H stretch (phenol), broadened due to strong intramolecular hydrogen bonding.	

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~2900-3000 cm^{-1} (medium)	C-H stretch (aliphatic and aromatic).

Role as a Versatile Chemical Intermediate

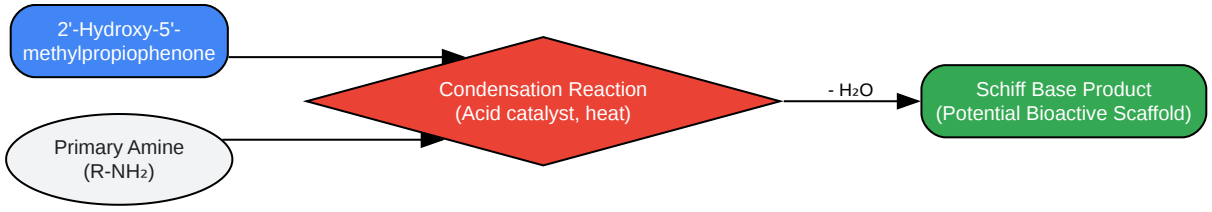
The true value of **2'-Hydroxy-5'-methylpropiophenone** lies in its potential as a precursor for more complex molecules. Its functional groups offer distinct handles for a variety of transformations.

Reactivity Profile

- Phenolic Hydroxyl Group: Can undergo O-alkylation or O-acylation to introduce new side chains, which is a common strategy in drug development to modify pharmacokinetics.
- Ketone Carbonyl Group: Can be reduced to a secondary alcohol, converted into an oxime, or used in condensation reactions (e.g., with hydrazines or amines) to form heterocyclic rings like pyrazoles or Schiff bases.[3]
- Aromatic Ring: The electron-donating hydroxyl and methyl groups activate the ring towards further electrophilic aromatic substitution, allowing for the introduction of halogens or nitro groups if desired.

Illustrative Pathway: Synthesis of a Schiff Base Scaffold

Schiff bases derived from ortho-hydroxyaryl ketones are well-known for their ability to form stable complexes with metal ions and often exhibit a range of biological activities. The following pathway illustrates how **2'-Hydroxy-5'-methylpropiophenone** can be used to synthesize such a scaffold.



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Caption: Use of the intermediate to synthesize a Schiff base.

Safety and Handling

Proper handling of all chemical reagents is paramount for laboratory safety.

Hazard Identification

Based on available safety data, **2'-Hydroxy-5'-methylpropiophenone** presents the following hazards:

Hazard Class	GHS Statement	Pictogram
Acute Toxicity (Oral)	H302: Harmful if swallowed	GHS07 (Exclamation Mark)

Data sourced from Sigma-Aldrich Safety Information.[4]

Recommended Handling and Storage

- Handling: Wear appropriate personal protective equipment (PPE), including safety glasses with side shields, chemical-resistant gloves, and a lab coat.[4] Handle in a well-ventilated area or a chemical fume hood. Avoid breathing vapors. Wash hands thoroughly after handling.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place. Keep away from strong oxidizing agents and bases.

First Aid Measures

- If Swallowed: Call a poison control center or doctor immediately if you feel unwell.[5] Rinse mouth. Do not induce vomiting.
- If on Skin: Wash with plenty of soap and water.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
- If Inhaled: Move person to fresh air and keep comfortable for breathing.[6]

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Conclusion

2'-Hydroxy-5'-methylpropiophenone is a strategically important chemical intermediate whose value is derived from the versatile reactivity of its constituent functional groups. While its primary synthesis is readily achievable through established methods like the Fries rearrangement, its true potential is realized in its role as a foundational building block for complex molecular targets in pharmaceutical and materials science research. This guide has provided the essential technical framework for its synthesis, characterization, and safe handling, empowering researchers to effectively integrate this compound into their discovery and development workflows.

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